

# Application Notes: 2-Methyl-1-nonene in Fragrance Formulations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-1-nonene

Cat. No.: B1345651

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## Introduction

**2-Methyl-1-nonene** is a volatile organic compound recognized for its utility within the fragrance and flavor industries. It is characterized by a strong fruity odor and is utilized for its ability to enhance the longevity and diffusion of scents in various consumer products.[1] This document provides an overview of the known applications of **2-Methyl-1-nonene** in fragrance formulations, its physicochemical properties, and safety information. It is important to note that while widely used, detailed synthetic protocols for the conversion of **2-Methyl-1-nonene** into other specific, named fragrance compounds are not readily available in the public domain. The information presented herein focuses on its direct use as a fragrance ingredient.

## Physicochemical Properties

A clear understanding of the physical and chemical properties of **2-Methyl-1-nonene** is essential for its effective use in fragrance formulations. These properties influence its behavior in mixtures and its olfactory perception.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>20</sub>	[1][2]
Molecular Weight	140.27 g/mol	[2]
CAS Number	2980-71-4	[1][2]
Appearance	Colorless liquid	[1]
Odor	Strong, fruity	[1]
Boiling Point	166.1 °C at 760 mmHg	[1]
Flash Point	42.6 °C	[1]
Density	0.744 g/cm <sup>3</sup>	[1]
Refractive Index	n <sub>20</sub> /D 1.424	[1]

## Applications in Fragrance Compounds

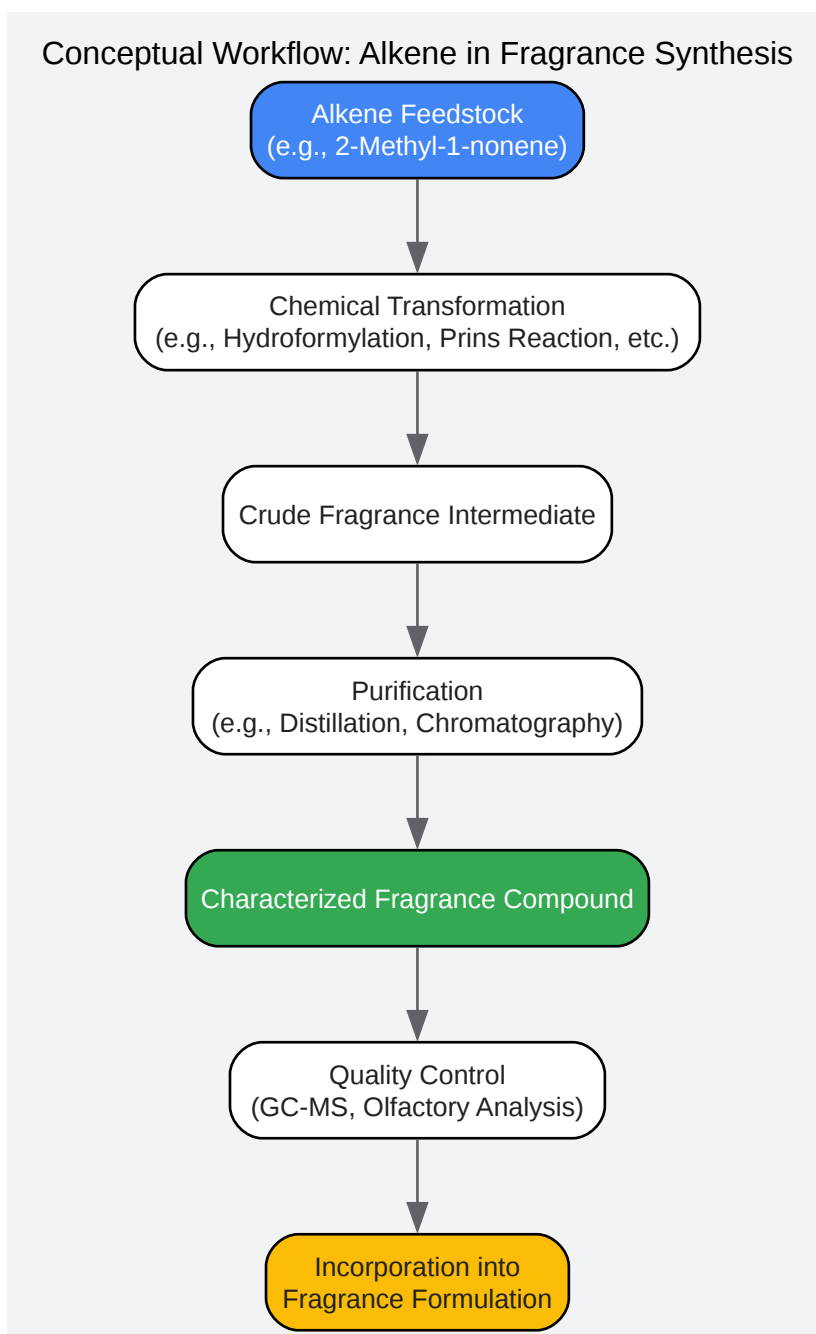
**2-Methyl-1-nonene** is primarily incorporated into fragrance compositions for two main purposes:

- **Direct Fragrance Contribution:** Its inherent strong and fruity aroma makes it a valuable component for adding a specific olfactory note to perfumes, cosmetics, and household products.[1]
- **Fragrance Enhancer:** Due to its chemical structure, **2-Methyl-1-nonene** can improve the overall performance of a fragrance by enhancing its longevity and diffusion.[1] This means it can help the scent last longer on the skin or in the air and project more effectively.

Despite its utility, publicly accessible scientific literature and patents do not provide specific examples or detailed protocols for the use of **2-Methyl-1-nonene** as a starting material in the synthesis of other well-known fragrance molecules. General synthetic methodologies prevalent in fragrance chemistry, such as the Prins reaction, Diels-Alder cycloaddition, hydroformylation, and epoxidation-rearrangement, are well-documented for other alkenes in the creation of woody, floral, and other scent profiles. However, their specific application to **2-Methyl-1-nonene** for the synthesis of fragrance compounds is not described.

## Logical Relationship: From Alkene to Fragrance Compound (General Overview)

While specific pathways for **2-Methyl-1-nonene** are not detailed, the following diagram illustrates a generalized workflow for how an alkene could be theoretically utilized in fragrance synthesis. This is a conceptual representation and does not correspond to a documented protocol for **2-Methyl-1-nonene**.



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Caption: Conceptual workflow for alkene transformation.

## Experimental Protocols

As previously stated, specific experimental protocols for the synthesis of fragrance compounds starting from **2-Methyl-1-nonene** are not available in the reviewed literature. Researchers interested in exploring such syntheses may consider adapting known reaction methodologies for alkenes to **2-Methyl-1-nonene**. Key considerations for such exploratory work would include:

- **Catalyst Selection:** The choice of catalyst is crucial for directing the reaction towards the desired product and stereochemistry.
- **Solvent Effects:** The polarity and other properties of the solvent can significantly influence reaction rates and selectivity.
- **Temperature and Pressure Control:** These parameters are critical for controlling the reaction kinetics and minimizing side product formation.
- **Purification Techniques:** High-purity fragrance compounds are essential, necessitating effective purification methods such as fractional distillation or chromatography.

## Safety and Handling

**2-Methyl-1-nonene** is a flammable liquid and vapor. It is also reported to cause serious eye damage.[2] Appropriate personal protective equipment (PPE), including safety goggles and gloves, should be worn when handling this chemical. Work should be conducted in a well-ventilated area, and sources of ignition should be avoided. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

**2-Methyl-1-nonene** is a valuable ingredient in the fragrance industry, prized for its fruity aroma and its ability to enhance the performance of fragrance compositions. While its direct application is well-established, its role as a synthetic precursor for other fragrance compounds is not documented in readily available scientific literature. Future research may explore the

potential of **2-Methyl-1-nonene** as a starting material for novel fragrance molecules, leveraging established synthetic transformations of alkenes.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)